

# Pirimiphos chemical structure and physical properties

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An In-depth Technical Guide to Pirimiphos-methyl: Chemical Structure and Physical Properties

For: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure and physical properties of Pirimiphos-methyl, an organophosphorus insecticide. The information is presented to support research and development activities requiring detailed physicochemical data.

## Chemical Identity and Structure

Pirimiphos-methyl is a broad-spectrum phosphorothioate insecticide and acaricide.<sup>[1][2]</sup> Its chemical identity is defined by several key identifiers:

- IUPAC Name: O-[2-(Diethylamino)-6-methylpyrimidin-4-yl] O,O-dimethyl phosphorothioate<sup>[1][2][3]</sup>
- CAS Name: O-[2-(diethylamino)-6-methyl-4-pyrimidinyl] O,O-dimethyl phosphorothioate<sup>[2][3]</sup>
- CAS Number: 29232-93-7<sup>[1][4]</sup>
- Molecular Formula: C<sub>11</sub>H<sub>20</sub>N<sub>3</sub>O<sub>3</sub>PS<sup>[1][4]</sup>
- Molecular Weight: 305.33 g/mol <sup>[1][5]</sup>

The molecule's structure consists of a central pyrimidine ring substituted with a diethylamino group and a methyl group.<sup>[6]</sup> This heterocyclic moiety is linked to a dimethyl phosphorothioate group, which is characteristic of organophosphate insecticides.<sup>[6]</sup>

Caption: 2D Chemical Structure of Pirimiphos-methyl.

## Physical and Chemical Properties

The physicochemical properties of Pirimiphos-methyl are critical for understanding its environmental fate, biological activity, and for developing formulations. The technical grade material is typically a straw-colored or yellow liquid.<sup>[6][7]</sup>

| Property                  | Value                                                    | Conditions        | Reference(s)            |
|---------------------------|----------------------------------------------------------|-------------------|-------------------------|
| Physical State            | Straw-colored liquid                                     | Ambient           | <sup>[1][6]</sup>       |
| Melting Point             | 15-18 °C                                                 | Technical Grade   | <sup>[1][6][7][8]</sup> |
| Boiling Point             | Decomposes before boiling                                | ---               | <sup>[1][6]</sup>       |
| Density                   | 1.157 g/mL                                               | at 20 °C          | <sup>[7]</sup>          |
| 1.147 g/mL                | at 30 °C                                                 | <sup>[1]</sup>    |                         |
| Vapor Pressure            | 2.0 x 10 <sup>-6</sup> kPa (1.5 x 10 <sup>-5</sup> mmHg) | at 20 °C          | <sup>[2][6]</sup>       |
| 1 x 10 <sup>-4</sup> Torr | at 30 °C                                                 | <sup>[7]</sup>    |                         |
| Water Solubility          | 11 mg/L                                                  | at 20 °C, pH 5    | <sup>[6]</sup>          |
| 10 mg/L                   | at 20 °C, pH 7                                           | <sup>[6]</sup>    |                         |
| 9.7 mg/L                  | at 20 °C, pH 9                                           | <sup>[6]</sup>    |                         |
| ~5 mg/L                   | at 30 °C                                                 | <sup>[1][7]</sup> |                         |
| Log P (Kow)               | 4.12 - 4.2                                               | at 20 °C          | <sup>[2][6]</sup>       |
| pKa                       | 4.30                                                     | Weakly basic      | <sup>[2][6]</sup>       |
| Refractive Index          | 1.527                                                    | at 25 °C          | <sup>[6]</sup>          |

## Experimental Protocols

The determination of the physicochemical properties of Pirimiphos-methyl follows standardized international guidelines to ensure reproducibility and comparability of data.

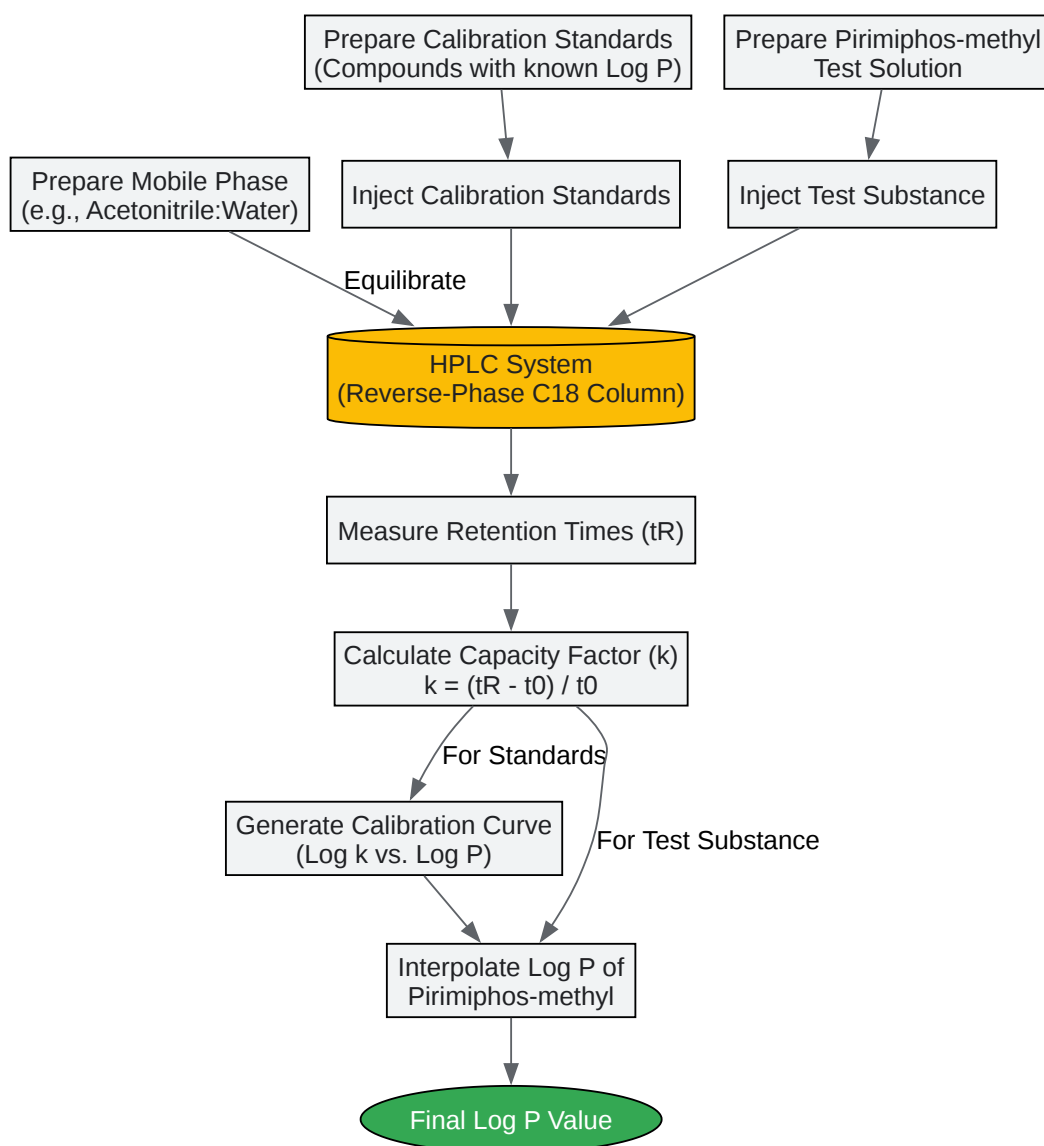
### Determination of Octanol-Water Partition Coefficient (Log P)

The octanol-water partition coefficient (Log P or Log K<sub>ow</sub>) is a critical parameter for predicting the environmental distribution and bioaccumulation potential of a substance. For Pirimiphos-methyl, this value was determined using methods equivalent to the EEC Method A8 and OECD Guideline 117.<sup>[2]</sup><sup>[9]</sup>

Methodology: HPLC Method<sup>[9]</sup><sup>[10]</sup>

This method is preferred for compounds with Log P values in the range of 0 to 6.<sup>[11]</sup>

- **Principle:** The method is based on the correlation between the retention time of a substance on a reverse-phase High-Performance Liquid Chromatography (HPLC) column and its n-octanol/water partition coefficient.<sup>[9]</sup> The stationary phase is non-polar (e.g., C18), and the mobile phase is a polar solvent mixture.
- **Calibration:** A calibration curve is generated by plotting the known Log P values of a series of standard reference compounds against the logarithm of their measured capacity factors (k).<sup>[9]</sup> The capacity factor is calculated from the retention time of the substance and the column's dead time.
- **Measurement:** The test substance (Pirimiphos-methyl) is injected into the HPLC system under the same conditions as the reference compounds. Its retention time is measured in duplicate.
- **Calculation:** The capacity factor for Pirimiphos-methyl is calculated from its retention time. The Log P value is then interpolated from the calibration curve.<sup>[9]</sup>



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Caption: Workflow for Log P determination via the HPLC method.

## Other Referenced Methods

- Vapour Pressure: Determined according to EEC Method A4.[2]
- Acidity: Determined according to CIPAC Method MT 31.[2] This is a titrimetric method where the sample is dissolved in a suitable solvent and titrated with a standard volumetric alkali solution.

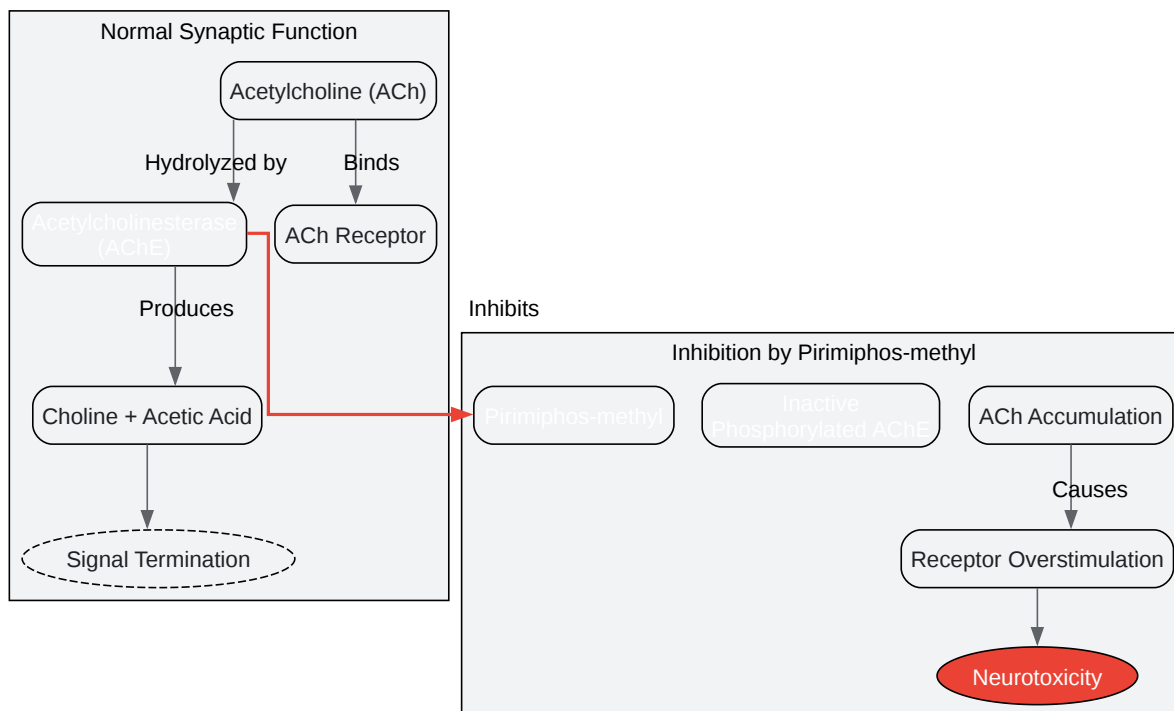
- **Water Solubility:** Determined according to CIPAC Method MT 157.1.[2] This often involves a flask method where the substance is agitated in water at a constant temperature until equilibrium is reached, followed by concentration analysis of the saturated solution.

## Mechanism of Action and Related Pathways

Pirimiphos-methyl is an acetylcholinesterase (AChE) inhibitor.[6][12][13] This is the primary mechanism underlying its insecticidal and toxic effects.[6]

### Signaling Pathway: Cholinergic Synapse Disruption

- **Normal Function:** In a cholinergic synapse, the neurotransmitter Acetylcholine (ACh) is released into the synaptic cleft, where it binds to receptors on the postsynaptic neuron, propagating a signal. The enzyme Acetylcholinesterase (AChE) rapidly hydrolyzes ACh into choline and acetic acid, terminating the signal.[14][15]
- **Inhibition by Pirimiphos-methyl:** Pirimiphos-methyl (or its active oxon metabolite) binds to the serine hydroxyl group in the active site of AChE, phosphorylating it.[16]
- **Consequence:** This forms a stable, phosphorylated enzyme that is functionally inactive.[17] As a result, ACh cannot be broken down and accumulates in the synaptic cleft.[14][17]
- **Toxic Effect:** The excess ACh leads to continuous stimulation of cholinergic receptors, resulting in hyper-excitation of the nervous system, paralysis, and ultimately death in target insects.[14]



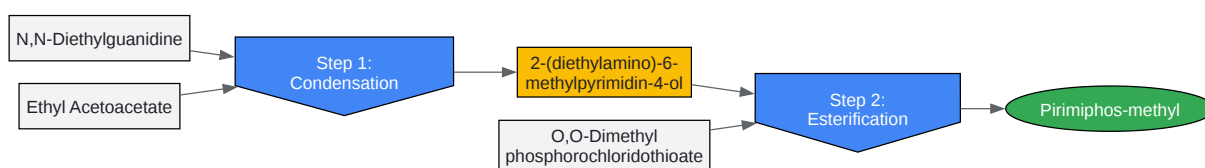
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Caption: Inhibition of Acetylcholinesterase by Pirimiphos-methyl.

## Synthesis Pathway

The industrial synthesis of Pirimiphos-methyl is typically a two-step process.[1]

- **Pyrimidine Intermediate Formation:** The process begins with the condensation of N,N-diethylguanidine (or its derivatives) with ethyl acetoacetate.[1][12] This reaction forms the core pyrimidine intermediate, 2-(diethylamino)-6-methylpyrimidin-4-ol.[12]
- **Esterification:** The hydroxyl group on the pyrimidine ring is then esterified with O,O-dimethyl phosphorochloridothioate in the presence of a base (like potassium carbonate or sodium hydroxide) and a solvent (like toluene).[12][18] This step forms the final Pirimiphos-methyl product.[12]



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